

ES9-17: Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name: ES9-17
Cat. No.: B15602627

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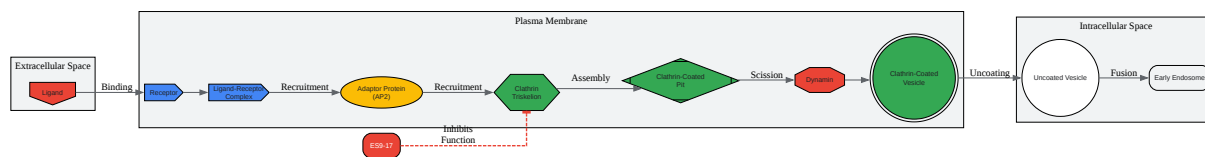
Introduction

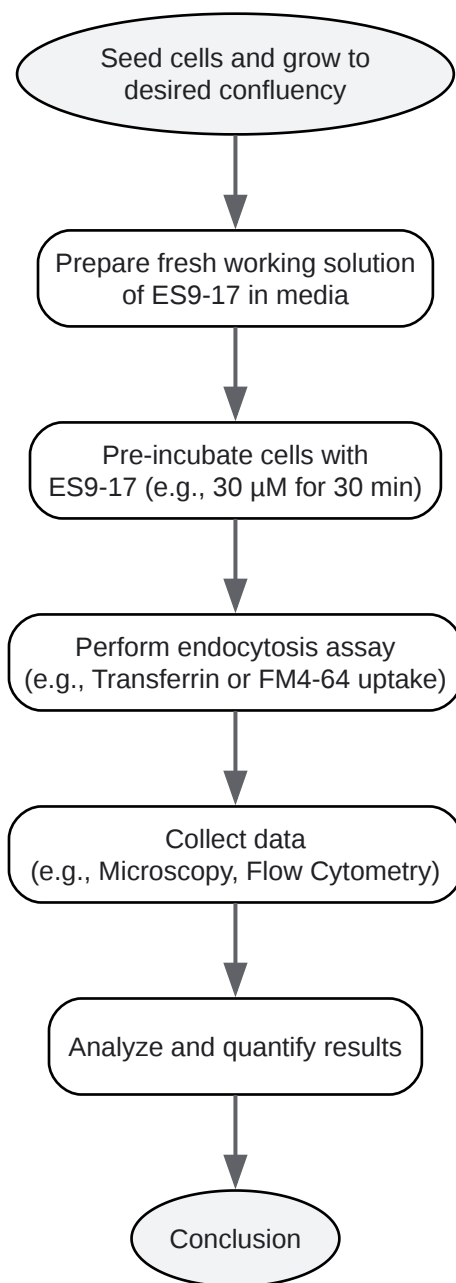
ES9-17 is a potent and specific small molecule inhibitor of clathrin-mediated endocytosis (CME). It functions by targeting the clathrin heavy chain (CHC), a key protein involved in the formation of clathrin-coated pits at the plasma membrane. As an analog of Endosidin9 (ES9), **ES9-17** offers the significant advantage of inhibiting CME without inducing the cytoplasmic acidification observed with its parent compound, making it a more specific tool for studying endocytic pathways.[1][2] This document provides detailed protocols for the use of **ES9-17** in cell culture experiments, guidelines for data interpretation, and a summary of its effects on cellular processes.

Mechanism of Action

ES9-17 selectively inhibits the function of the clathrin heavy chain, a crucial component of the protein coat that drives the invagination of the plasma membrane to form endocytic vesicles. By interfering with CHC, **ES9-17** effectively blocks the internalization of cargo that relies on the clathrin-mediated pathway. This process is fundamental for various cellular functions, including nutrient uptake, receptor signaling, and synaptic vesicle recycling.

Below is a diagram illustrating the key stages of clathrin-mediated endocytosis and the point of inhibition by **ES9-17**.





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References

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- [2. Quantifying the dynamic interactions between a clathrin-coated pit and cargo molecules - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
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